

# Application Notes and Protocols for Non-Destructive Material Characterization with Sodium-22

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium-22

Cat. No.: B1232525

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **Sodium-22** ( $^{22}\text{Na}$ ) as a positron source for non-destructive material characterization. The primary techniques discussed are Positron Annihilation Lifetime Spectroscopy (PALS) and Doppler Broadening Spectroscopy (DBS), which offer unique insights into the atomic and sub-nanometer scale structure of materials. These methods are particularly valuable for investigating defects, free volume, and porosity in a wide range of materials, from polymers and semiconductors to pharmaceutical solids.

## Introduction to Positron Annihilation Spectroscopy (PAS) with Sodium-22

**Sodium-22** is a radioactive isotope that decays primarily through positron ( $\beta^+$ ) emission.[1] This property makes it an ideal source for Positron Annihilation Spectroscopy (PAS), a powerful non-destructive technique for probing the microstructure of materials.[2] When a positron from a  $^{22}\text{Na}$  source is introduced into a material, it rapidly thermalizes and then annihilates with an electron, producing two characteristic 511 keV gamma rays.[3] The characteristics of these annihilation gamma rays, specifically their timing and energy distribution, are sensitive to the local electronic environment at the annihilation site. This sensitivity allows for the detailed characterization of open-volume defects such as vacancies, voids, and pores.[4][5]

The two principal PAS techniques utilizing  $^{22}\text{Na}$  are:

- **Positron Annihilation Lifetime Spectroscopy (PALS):** This technique measures the time delay between the emission of a positron from the  $^{22}\text{Na}$  source and its subsequent annihilation in the material.<sup>[6]</sup> The lifetime of the positron is directly related to the electron density at the annihilation site. In regions of lower electron density, such as defects or pores, the positron lifetime is longer.<sup>[7]</sup>
- **Doppler Broadening Spectroscopy (DBS):** This technique measures the energy distribution of the annihilation gamma rays.<sup>[8]</sup> The motion of the electron-positron pair at the moment of annihilation causes a Doppler shift in the energy of the emitted photons. Annihilation with low-momentum valence electrons results in a narrower energy peak, while annihilation with high-momentum core electrons leads to a broader peak. The shape of this peak provides information about the chemical environment and the type of atoms surrounding the annihilation site.<sup>[9]</sup>

## Key Characteristics of Sodium-22

A thorough understanding of the properties of **Sodium-22** is essential for its safe and effective use as a positron source.

Property	Value	Reference
Half-life	2.602 years	<sup>[10]</sup>
Decay Mode	Positron Emission ( $\beta^+$ ) (90.5%), Electron Capture (9.5%)	<sup>[1]</sup>
Positron ( $\beta^+$ ) Energy (Maximum)	545.5 keV	<sup>[10]</sup>
Gamma Ray Energies	1274.5 keV (from the decay of $^{22}\text{Ne}$ ), 511.0 keV (annihilation)	<sup>[10]</sup> <sup>[11]</sup>
Specific Activity	6,244 Curies/gram	<sup>[10]</sup>

## Applications in Material Science and Drug Development

The ability of PAS techniques to probe free volume and defects at the nanoscale makes them invaluable in various scientific and industrial fields.

### Materials Science

- **Polymers:** PALS is extensively used to characterize the free volume in polymers, which governs their mechanical, thermal, and transport properties.[\[1\]](#)[\[12\]](#)[\[13\]](#) The size and distribution of free volume holes can be correlated with properties like gas permeability, diffusion, and the glass transition temperature.[\[14\]](#)
- **Semiconductors:** PAS is a highly sensitive tool for detecting and identifying vacancy-type defects in semiconductors, which can significantly impact their electrical and optical properties.[\[15\]](#)
- **Metals and Alloys:** In metals, positrons are trapped at defects such as vacancies, dislocations, and grain boundaries. PAS techniques can provide information on defect concentration and their chemical environment.[\[16\]](#)
- **Porous Materials:** PALS is an effective method for characterizing the pore size and connectivity in porous materials like zeolites and metal-organic frameworks (MOFs).[\[11\]](#)[\[17\]](#)

### Drug Development and Pharmaceutical Sciences

The application of PAS, particularly PALS, in the pharmaceutical industry is a growing field, offering insights into the solid-state properties of drugs and excipients.[\[10\]](#)[\[18\]](#)

- **Characterization of Amorphous Solids:** Amorphous drugs often exhibit enhanced solubility and bioavailability. However, they are thermodynamically unstable and can recrystallize over time. PALS can be used to study the free volume in amorphous materials, which is related to their physical stability.[\[19\]](#)[\[20\]](#)
- **Drug Delivery Systems:** The performance of drug delivery systems, such as polymer-based matrices and porous carriers, is dependent on their microstructure. PALS can characterize

the free volume and pore structure, providing a deeper understanding of drug release mechanisms.[\[18\]](#)[\[21\]](#)

- **Excipient Characterization:** The properties of pharmaceutical excipients can influence the manufacturing process and the stability of the final dosage form. PALS can be used to characterize the microstructure of excipients and their interaction with the active pharmaceutical ingredient (API).[\[10\]](#)
- **Biocompatible Materials and Medical Devices:** PALS is used to study the microstructure of materials used in medical devices, such as contact lenses and implants, correlating properties like oxygen permeability with the free volume.[\[10\]](#)

## Quantitative Data Presentation

The following tables summarize typical quantitative data obtained from PALS and DBS experiments for various materials.

**Table 1: Positron Lifetimes and Corresponding Free Volume Sizes in Polymers**

Polymer	o-Ps Lifetime ( $\tau_3$ ) (ns)	Free Volume Radius (R) (Å)	Reference
Polycarbonate	~2.1	~3.0	<a href="#">[1]</a>
Polystyrene	~2.0	~2.9	<a href="#">[1]</a>
Poly(methyl methacrylate)	~1.8	~2.7	<a href="#">[1]</a>
High-Density Polyethylene	~2.7	~3.5	<a href="#">[14]</a>
Low-Density Polyethylene	~2.5	~3.3	<a href="#">[14]</a>

Note: The relationship between o-Ps lifetime ( $\tau_3$ ) and the radius (R) of a spherical free volume cavity is often described by the Tao-Eldrup model.[\[22\]](#)

**Table 2: Doppler Broadening S- and W-Parameters for Selected Metals**

Metal	S-Parameter (approx.)	W-Parameter (approx.)	Reference
Aluminum (defect-free)	0.50	0.05	<a href="#">[23]</a>
Copper (defect-free)	0.45	0.15	<a href="#">[23]</a>
Iron (defect-free)	0.43	0.18	<a href="#">[7]</a>
Silicon (defect-free)	0.53	0.04	<a href="#">[24]</a>

Note: S-parameter represents the fraction of annihilations with low-momentum valence electrons, while the W-parameter represents the fraction of annihilations with high-momentum core electrons. These values are often normalized to a reference material like defect-free aluminum.

## Experimental Protocols

### Safety Precautions for Handling Sodium-22

**Sodium-22** is a radioactive material and must be handled with appropriate safety measures to minimize radiation exposure.

- **Shielding:** Use high-density shielding materials like lead to shield the gamma radiation from the  $^{22}\text{Na}$  source.[\[17\]](#)
- **Personal Protective Equipment (PPE):** Always wear a lab coat, disposable gloves, and safety glasses when handling the source.[\[11\]](#)
- **Dosimetry:** Personnel handling significant activities of  $^{22}\text{Na}$  should wear whole-body and ring dosimeters to monitor their radiation dose.
- **Contamination Control:** Handle the source in a designated area. Use trays and absorbent paper to contain any potential spills. Regularly monitor the work area for contamination using a suitable survey meter.

- Source Integrity: Sealed  $^{22}\text{Na}$  sources should be leak-tested regularly.

## Protocol for Positron Annihilation Lifetime Spectroscopy (PALS)

Objective: To measure the positron lifetime spectrum of a material to determine the size and concentration of free volume elements or defects.

Materials and Equipment:

- $^{22}\text{Na}$  positron source (typically 10-50  $\mu\text{Ci}$ ) sealed between two thin foils (e.g., Kapton or metal foil).[\[25\]](#)[\[26\]](#)
- Sample material (two identical pieces to form a sandwich geometry around the source).
- PALS spectrometer consisting of:
  - Two fast scintillator detectors (e.g.,  $\text{BaF}_2$  or plastic scintillators) coupled to photomultiplier tubes (PMTs).
  - Fast timing electronics (e.g., constant fraction discriminators, time-to-amplitude converter, multichannel analyzer).[\[2\]](#)[\[6\]](#)
- Lead shielding for detectors and source.
- Data acquisition system.

Procedure:

- Sample Preparation: Prepare two identical pieces of the sample material with flat surfaces. The thickness should be sufficient to stop all positrons from the  $^{22}\text{Na}$  source.
- Source-Sample Assembly: Carefully place the  $^{22}\text{Na}$  source between the two sample pieces, creating a "sandwich" structure.
- Spectrometer Setup:

- Position the two detectors 180° apart, with the source-sample assembly placed symmetrically between them.
- One detector will detect the 1.27 MeV "start" gamma ray emitted simultaneously with the positron.
- The other detector will detect one of the 511 keV "stop" annihilation gamma rays.
- Data Acquisition:
  - The time difference between the detection of the start and stop signals is measured for each event.
  - A histogram of these time differences, the positron lifetime spectrum, is accumulated. A sufficient number of counts (typically  $10^6$  to  $10^7$ ) should be collected to ensure good statistical accuracy.
- Data Analysis:
  - The lifetime spectrum is deconvoluted into several exponential decay components using specialized software (e.g., PATFIT, LT).[\[3\]](#)[\[14\]](#)
  - Each component is characterized by a lifetime ( $\tau$ ) and an intensity (I).
  - The longest-lived component ( $\tau_3$ ) is typically attributed to the annihilation of ortho-positronium (o-Ps) in free volume holes.
  - The lifetime ( $\tau_3$ ) is used to calculate the average size of the free volume holes, while its intensity ( $I_3$ ) is related to their concentration.

## Protocol for Coincidence Doppler Broadening Spectroscopy (CDBS)

Objective: To measure the momentum distribution of the annihilating electron-positron pairs to obtain information about the chemical environment of the annihilation sites.

Materials and Equipment:

- $^{22}\text{Na}$  positron source and sample assembly (as in PALS).
- CDBS spectrometer consisting of:
  - Two high-purity germanium (HPGe) detectors positioned face-to-face ( $180^\circ$ ).[\[5\]](#)[\[27\]](#)
  - Coincidence electronics to ensure that both 511 keV annihilation photons are detected simultaneously.
  - Multichannel analyzers to record the energy spectrum from both detectors.
- Lead shielding.
- Data acquisition and analysis software.[\[27\]](#)

#### Procedure:


- Sample and Source Setup: Prepare the source-sample sandwich as described for PALS.
- Spectrometer Setup:
  - Position the two HPGe detectors  $180^\circ$  apart with the sample in between.
  - Set up the electronics to record events only when both detectors register a 511 keV gamma ray in coincidence. This significantly reduces the background compared to a single-detector measurement.[\[5\]](#)
- Data Acquisition:
  - Acquire a two-dimensional energy spectrum ( $E_1$  vs.  $E_2$ ).
  - Collect a high number of counts (typically  $>10^7$ ) in the 511 keV peak region to obtain good statistics, especially in the high-momentum tail of the distribution.
- Data Analysis:
  - The 2D spectrum is projected onto a 1D energy spectrum.
  - The shape of the Doppler-broadened peak is analyzed using the S- and W-parameters.



- The S-parameter (Shape parameter) is the ratio of the counts in the central, low-momentum region of the peak to the total counts in the peak. It is sensitive to annihilation with valence electrons.
- The W-parameter (Wing parameter) is the ratio of the counts in the high-momentum "wing" regions of the peak to the total counts. It is sensitive to annihilation with core electrons and is characteristic of the chemical elements present at the annihilation site.
- By plotting the S-parameter versus the W-parameter for different samples or conditions, one can identify different types of defects and their chemical surroundings.[23]

## Visualizations


### Sodium-22 Decay and Positron Annihilation



[Click to download full resolution via product page](#)

Caption: Decay of **Sodium-22** and subsequent positron annihilation process.


## Experimental Workflow for Positron Annihilation Lifetime Spectroscopy (PALS)



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for a PALS experiment.

## Principle of Defect Detection by Positron Annihilation



[Click to download full resolution via product page](#)

Caption: Positron trapping at a vacancy defect leading to a longer lifetime signal.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [ortec-online.com](https://www.ortec-online.com) [[ortec-online.com](https://www.ortec-online.com)]
- 2. Positron Annihilation Lifetime Spectroscopy (PALS) | PicoQuant [[picoquant.com](https://www.picoquant.com)]
- 3. [azom.com](https://www.azom.com) [[azom.com](https://www.azom.com)]
- 4. Home [[positrons.physics.lsa.umich.edu](https://positrons.physics.lsa.umich.edu)]
- 5. [re.public.polimi.it](https://re.public.polimi.it) [[re.public.polimi.it](https://re.public.polimi.it)]
- 6. Positron Lifetime Spectroscopy on Controlled Pore Glass Porosimetry and Pore Size Distribution | Scientific.Net [[scientific.net](https://www.scientific.net)]
- 7. Positron Annihilation Spectroscopy - Helmholtz-Zentrum Dresden-Rossendorf, HZDR [[hzdr.de](https://www.hzdr.de)]
- 8. Doppler broadening - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]
- 9. CDBS / MLZ [[mlz-garching.de](https://www.mlz-garching.de)]
- 10. Positron Annihilation Lifetime Spectroscopy as a Special Technique for the Solid-State Characterization of Pharmaceutical Excipients, Drug Delivery Systems, and Medical Devices —A Systematic Review - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 11. PALS - Positron Annihilation Lifetime Spectroscopy | Materials Characterization Services [[mat-cs.com](https://www.mat-cs.com)]
- 12. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 13. Positron annihilation spectroscopy in polymers [[publica.fraunhofer.de](https://publica.fraunhofer.de)]
- 14. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
- 15. Positron Annihilation Spectroscopy [[people.bath.ac.uk](https://people.bath.ac.uk)]
- 16. [mediatum.ub.tum.de](https://mediatum.ub.tum.de) [[mediatum.ub.tum.de](https://mediatum.ub.tum.de)]
- 17. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 18. Positron Annihilation Lifetime Spectroscopy as a Special Technique for the Solid-State Characterization of Pharmaceutical Excipients, Drug Delivery Systems, and Medical Devices-A Systematic Review - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 19. [solitekpharma.com](https://www.solitekpharma.com) [[solitekpharma.com](https://www.solitekpharma.com)]
- 20. [globalresearchonline.net](https://www.globalresearchonline.net) [[globalresearchonline.net](https://www.globalresearchonline.net)]
- 21. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 22. Positron annihilation spectroscopy - Wikipedia [[en.wikipedia.org](https://en.wikipedia.org)]

- 23. researchgate.net [researchgate.net]
- 24. researchgate.net [researchgate.net]
- 25. shotpeener.com [shotpeener.com]
- 26. researchgate.net [researchgate.net]
- 27. indigitallibrary.inl.gov [indigitallibrary.inl.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Non-Destructive Material Characterization with Sodium-22]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232525#non-destructive-material-characterization-with-sodium-22]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)